

Application Notes and Protocols for 4-Isopropylanisole in Fragrance Formulation

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Compound of Interest

Compound Name: 4-Isopropylanisole

Cat. No.: B1583350

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These application notes provide a comprehensive overview of **4-isopropylanisole**, a versatile aromatic compound, and its applications in fragrance formulation. This document details its olfactory profile, functional benefits, and provides protocols for its evaluation in fragrance compositions.

Introduction to 4-Isopropylanisole

4-Isopropylanisole (CAS 4132-48-3), also known as p-isopropylphenyl methyl ether or 4-methoxycumene, is an aromatic ether recognized for its pleasant and distinctive scent.^{[1][2][3]} Its chemical structure features a methoxy group and an isopropyl group attached to a benzene ring at the para position.^[3] This compound is a colorless liquid with a sweet, fruity, and somewhat anisic odor profile, making it a valuable ingredient in the perfumer's palette.^[2] Its aromatic properties are utilized in a variety of products, including perfumes and cosmetics, to impart a unique and pleasing fragrance.^{[1][2]} The scent is perceived through the interaction of **4-isopropylanisole** with olfactory receptors in the nose.^{[1][2]}

Olfactory Profile and Applications

4-Isopropylanisole possesses a multifaceted scent profile characterized by the following notes:

- Primary Notes: Sweet, fruity, and anisic.^[2]

- **Subtle Nuances:** Depending on the composition, it can also exhibit herbal and spicy undertones.

Due to its unique olfactory characteristics, **4-isopropylanisole** is a versatile ingredient suitable for a range of fragrance applications:

- **Fine Fragrances:** It can be used to add a modern, sweet, and slightly spicy character to floral, oriental, and fougère compositions.
- **Personal Care Products:** In products such as lotions, creams, and soaps, it provides a clean and pleasant aroma.
- **Household Products:** Its fresh and appealing scent makes it suitable for air fresheners and cleaning products.

Quantitative Data Summary

While specific quantitative data for **4-isopropylanisole**, such as typical use levels, odor threshold, and substantivity, are not widely available in public literature, a comparative summary with the structurally similar and well-documented fragrance ingredient, anethole, is provided below for context.

Property	4-Isopropylanisole	Anethole	Source
Molecular Formula	C10H14O	C10H12O	[3][4]
Molecular Weight	150.22 g/mol	148.20 g/mol	[3][4]
Odor Profile	Sweet, fruity, anisic	Sweet, anise, licorice, warm, herbaceous	[2][5]
Typical Use Level	Data not publicly available	0.1% - 8.0% in perfume compounds	[5]
Odor Threshold	Data not publicly available	Data not publicly available in searched results	
Substantivity	Data not publicly available	Odor life on a smelling strip: 25 hours	[5]
Flash Point	83 °C (181.4 °F)	91 °C (195.8 °F)	[1][6]
Boiling Point	212-213 °C	236 °C	[7][8]
Vapor Pressure	0.388 mmHg @ 25 °C (est.)	0.0687 mmHg @ 25 °C	[1][7]

Experimental Protocols

The following protocols are designed for the comprehensive evaluation of fragrance formulations containing **4-isopropylanisole**.

Sensory Evaluation Protocol: Triangle Test

Objective: To determine if a perceptible difference exists between a standard fragrance formulation and one containing **4-isopropylanisole**.

Materials:

- Standard fragrance formulation (control).
- Test fragrance formulation (with **4-isopropylanisole**).

- Glass smelling strips or blotters.
- Odor-free evaluation booths.
- Panel of at least 15 trained sensory assessors.
- Data collection forms.

Procedure:

- **Sample Preparation:** Dip smelling strips into the control and test fragrances to a depth of 1 cm for 2 seconds. Allow the solvent to evaporate for 30 seconds.
- **Triangle Test Setup:** Present each panelist with three coded samples, two of which are identical and one is different (the "odd" sample). The order of presentation should be randomized for each panelist.
- **Evaluation:** Instruct panelists to sniff each sample from left to right and identify the odd sample.
- **Data Analysis:** Record the number of correct judgments. The result is considered statistically significant if the number of correct identifications meets or exceeds the value in a statistical table for the triangle test at a given p-value (e.g., $p < 0.05$).

Stability Testing Protocol

Objective: To assess the physical and chemical stability of a fragrance formulation containing **4-isopropylanisole** over time and under various conditions.

Materials:

- Test fragrance formulation in its final packaging.
- Control sample (unfragranced base or fragrance without **4-isopropylanisole**).
- Temperature and humidity-controlled stability chambers.
- UV light cabinet.

- GC-MS for chemical analysis.
- Viscometer, pH meter, and colorimeter for physical analysis.

Procedure:

- Sample Storage: Store samples under the following conditions:
 - Accelerated Stability: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$ for 3 months.
 - Real-Time Stability: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ for a duration determined by the desired shelf life.
 - Light Stability: Exposure to controlled UV and visible light.
 - Freeze-Thaw Cycling: Typically 3 cycles of -10°C to 25°C .
- Evaluation Intervals: Assess the samples at predetermined time points (e.g., initial, 1 month, 2 months, 3 months for accelerated testing).
- Physical Evaluation:
 - Appearance: Visually inspect for changes in color, clarity, and phase separation.
 - Odor: A trained sensory panel evaluates the fragrance profile for any changes.
 - Viscosity and pH: Measure using a viscometer and pH meter.
- Chemical Evaluation (GC-MS Analysis):
 - Sample Preparation: Dilute the fragrance sample in a suitable solvent (e.g., ethanol).
 - GC-MS Parameters:
 - Column: A non-polar or mid-polar capillary column (e.g., DB-5ms, HP-5ms).
 - Injector Temperature: 250°C .

- Oven Program: Start at a low temperature (e.g., 50°C), then ramp up to a higher temperature (e.g., 280°C) to elute all components.
- Carrier Gas: Helium at a constant flow rate.
- MS Detector: Operate in full scan mode to identify any degradation products and in Selected Ion Monitoring (SIM) mode for accurate quantification of **4-isopropylanisole**.
- Data Analysis: Compare the chromatograms of the aged samples to the initial sample to identify any new peaks (degradation products) or a decrease in the peak area of **4-isopropylanisole**.

Performance Testing Protocol: Substantivity on Fabric

Objective: To measure the longevity and intensity of **4-isopropylanisole** on fabric over time.

Materials:

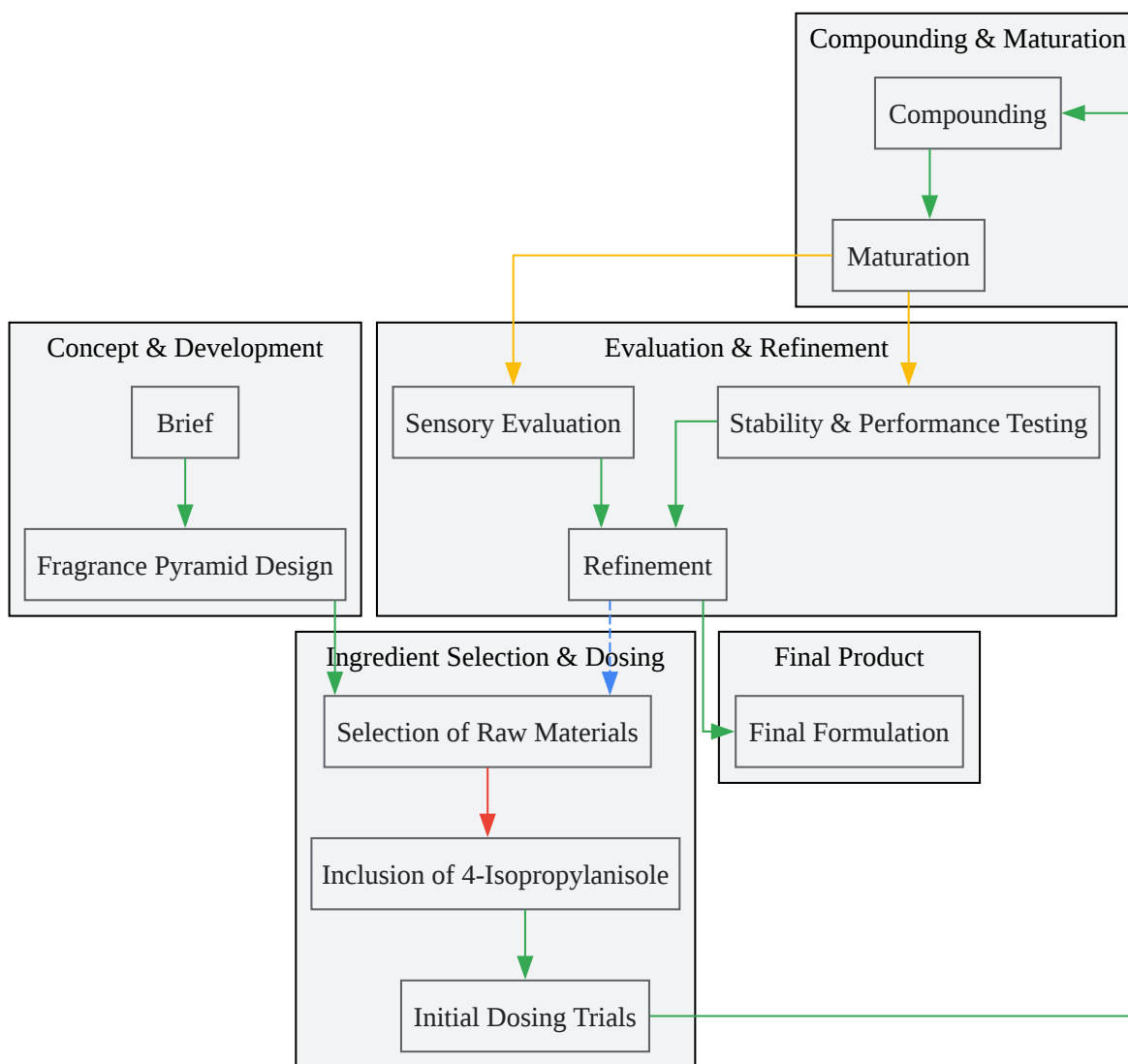
- Test fragrance formulation.
- Standard cotton swatches.
- Headspace-Gas Chromatography-Mass Spectrometry (HS-GC-MS).
- Trained sensory panel.

Procedure:

- Sample Application: Apply a standardized amount of the fragrance formulation to the cotton swatches.
- Aging: Age the swatches in a controlled environment (e.g., 25°C, 60% RH) for various time intervals (e.g., 0, 2, 4, 8, 24 hours).
- Sensory Evaluation:
 - At each time point, have a trained sensory panel evaluate the odor intensity of the swatches on a labeled magnitude scale (e.g., 0 = no odor, 10 = extremely strong odor).

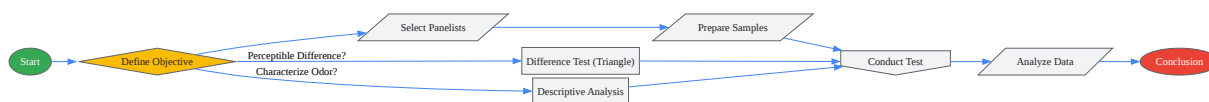
- Instrumental Analysis (HS-GC-MS):
 - At each time point, place a fabric swatch in a headspace vial.
 - Equilibrate the vial at a set temperature (e.g., 60°C) for a specific time to allow volatile compounds to partition into the headspace.
 - Analyze the headspace using GC-MS to quantify the amount of **4-isopropylanisole** remaining on the fabric.
- Data Analysis: Plot both the sensory intensity scores and the instrumental concentration data against time to create a substantivity profile for **4-isopropylanisole** in the given formulation.

Mandatory Visualizations



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Caption: Workflow for incorporating **4-isopropylanisole** into a fragrance formulation.



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